

Operational Protocol: Safe Disposal and Management of Deoxy Fesoterodine

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Compound of Interest

Compound Name: Deoxy Fesoterodine

CAS No.: 895137-81-2

Cat. No.: B601958

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Executive Summary & Core Directive

Deoxy Fesoterodine (also known as 5-hydroxymethyl tolterodine or Desfesoterodine) is the active metabolite of Fesoterodine.^[1] Unlike inert chemical waste, this compound retains significant biological activity as a potent antimuscarinic agent.

The Directive: Do not treat **Deoxy Fesoterodine** as general organic waste. While it may not appear on the EPA's specific P-list or U-list, it must be managed with the rigor of a Reproductive Toxin and Aquatic Pollutant. The only acceptable terminal disposal method is High-Temperature Incineration.^[1]

Material Profile & Risk Assessment

Before disposal, you must validate the specific form of the material in your inventory. **Deoxy Fesoterodine** is often handled as a high-purity reference standard, increasing the risk per unit mass compared to formulated drug products.^[1]

Parameter	Technical Detail
Chemical Name	Deoxy Fesoterodine (Desfesoterodine)
CAS Numbers	895137-81-2 (Free Base); 1428856-56-7 (Fumarate Salt)
Primary Hazard	Reproductive Toxicity (H361); Specific Target Organ Toxicity
Environmental	Aquatic Chronic 3 (H412); Persistent in water systems
RCRA Status	Non-Listed (unless mixed with listed solvents); Manage as Hazardous (Best Practice)
Bioactivity	High (Active Metabolite); Muscarinic Receptor Antagonist



Critical Safety Note: As a reproductive toxin, all handling—including waste packaging—requires the use of double nitrile gloves and a particle-filtering respirator (N95/P3) or handling within a fume hood.

Step-by-Step Disposal Protocol

Phase 1: Waste Characterization & Segregation

The most common compliance failure is commingling potent pharmaceutical standards with general solvent waste. This creates "mixed waste" that is difficult to incinerate efficiently.

- Solid Waste (Pure Standard/Powder): Segregate into a dedicated solid waste stream labeled "Cytotoxic/Potent Pharmaceutical."
- Liquid Waste (HPLC Effluent/Stock Solutions):

- If dissolved in Acetonitrile/Methanol: Segregate as "Flammable Pharmaceutical Waste."
- If dissolved in Aqueous Buffer: Do NOT pour down the drain. Segregate as "Aqueous Pharmaceutical Waste."

Phase 2: Packaging & Containment

Use the "Double-Barrier" method to prevent cross-contamination during transport.[\[1\]](#)

- Primary Containment: Place the vial, weigh boat, or contaminated PPE into a clear, sealable polyethylene bag (Zip-lock type).[\[1\]](#)
- Secondary Containment: Place the sealed bag into a rigid, leak-proof container.
 - Solids: Wide-mouth HDPE drum or amber glass jar.[\[1\]](#)
 - Liquids: Safety-coated glass bottle or UN-rated carboy.[\[1\]](#)
- Labeling:
 - US (EPA/DOT): Label as "Non-RCRA Regulated Pharmaceutical Waste - Incinerate Only."[\[1\]](#)
 - EU (EWC): Use code 18 01 09 (medicines other than those mentioned in 18 01 08).[\[1\]](#)

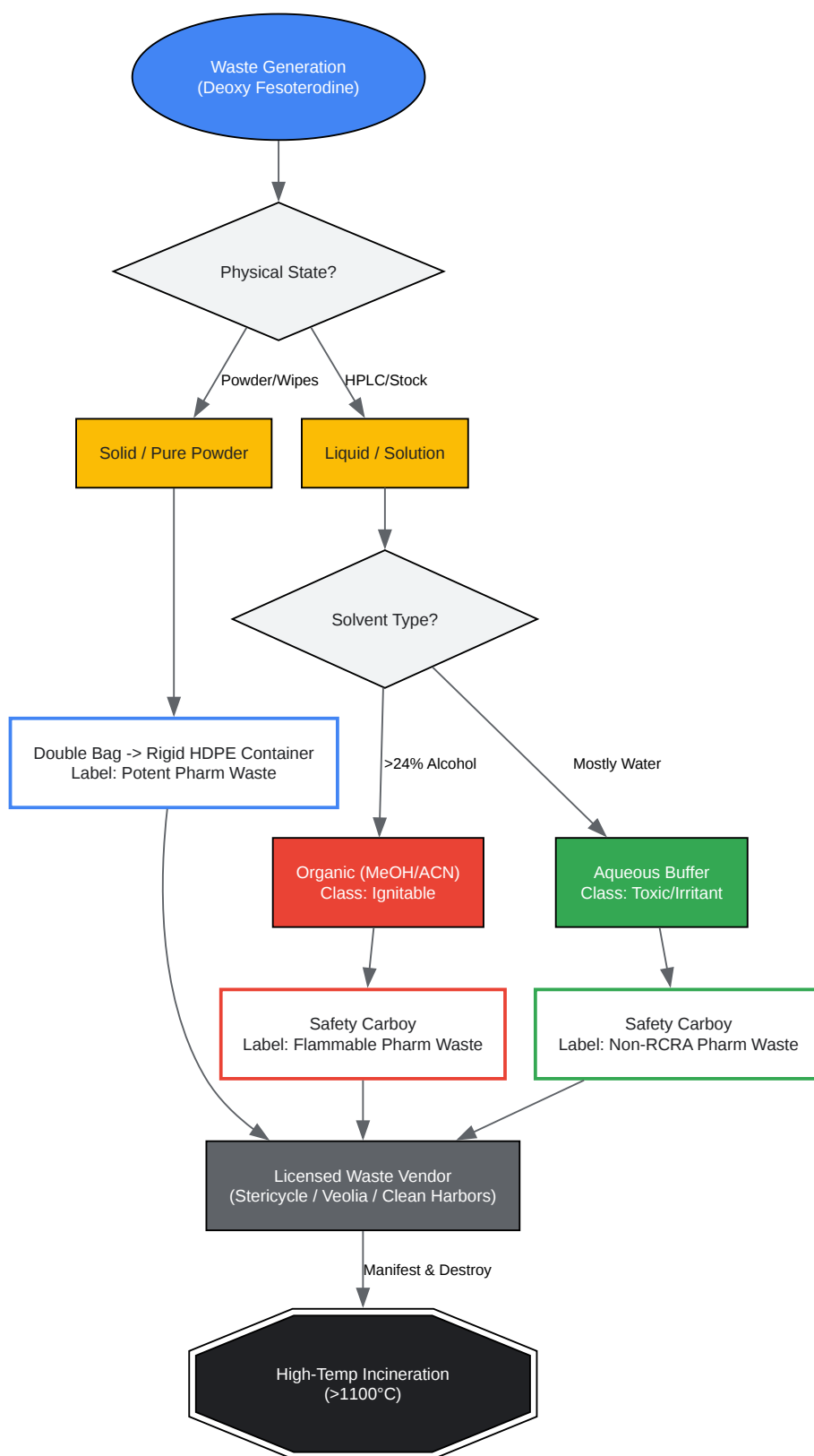
Phase 3: Terminal Destruction

Method: High-Temperature Incineration.[\[1\]](#) Rationale: Antimuscarinics have complex aromatic structures.[\[1\]](#) Standard autoclaving does not guarantee the destruction of the pharmacophore.

- Requirement: The incinerator must operate at a secondary chamber temperature of $>1100^{\circ}\text{C}$ with a residence time of at least 2 seconds. This ensures complete mineralization (conversion to CO_2 , H_2O , and NO_x).

Operational Workflow Diagram

The following logic flow ensures that **Deoxy Fesoterodine** is never released into the sewer system or general landfill.



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Figure 1: Decision matrix for the segregation and destruction of **Deoxy Fesoterodine** waste streams. Note the convergence on high-temperature incineration regardless of physical state.

[1]

Emergency Spill Response (Powder)

If a reference standard vial of **Deoxy Fesoterodine** breaks:

- Evacuate & PPE: Clear the immediate area. Don double nitrile gloves, safety goggles, and an N95 respirator.
- Contain: Cover the powder gently with damp paper towels to prevent dust generation. Do not dry sweep.[1]
- Clean: Wipe the area with a soap/water solution (surfactants help lift the lipophilic molecule).
- Disposal: All cleanup materials (towels, gloves, glass shards) must be treated as Solid Pharmaceutical Waste (see Phase 2 above).

References

- U.S. Environmental Protection Agency (EPA). (2019).[1][2] Management Standards for Hazardous Waste Pharmaceuticals and Amendment to the P075 Listing for Nicotine. Federal Register.[1] Retrieved from [Link][1]
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Sources

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- [2. Frequently Asked Questions – EPA’s New Hazardous Waste Pharmaceuticals Rule | News & Insights | Arnall Golden Gregory LLP \[agg.com\]](#)
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